

Application Notes and Protocols for the Catalytic Borylation of Methane

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Compound of Interest

Compound Name: *Bis[(pinacolato)boryl]methane*

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Introduction

The direct functionalization of methane, the primary component of natural gas, into value-added chemicals remains a significant challenge in modern chemistry due to the molecule's high C-H bond strength and low reactivity. Catalytic borylation has emerged as a promising strategy to convert methane into versatile synthetic building blocks, such as methylboronate esters. These compounds can serve as precursors to a wide range of functionalized molecules, including pharmaceuticals and agrochemicals. This document provides detailed application notes and protocols for the iridium-catalyzed borylation of methane using bis(pinacolato)diboron (B_2pin_2), a common boron source for this transformation. It is important to note that this process involves the borylation of methane to produce monoborylated (CH_3Bpin) and diborylated ($CH_2(Bpin)_2$), also known as **bis[(pinacolato)boryl]methane** products, rather than using **bis[(pinacolato)boryl]methane** as the starting borylating agent.

Data Presentation

The following tables summarize the quantitative data from key studies on the iridium-catalyzed borylation of methane, highlighting the influence of ligands, catalyst loading, and reaction conditions on product yields and selectivity.

Table 1: Effect of Phenanthroline-Based Ligands on Methane Borylation[1][2]

Entry	Iridium Precursor	Ligand (L)	Solvent	Yield of CH ₃ Bpin (%)	Yield of CH ₂ (Bpin) ₂ (%)	Ratio (CH ₃ Bpin: CH ₂ (Bpin) ₂)
1	[Ir(COD)(μ-OMe)] ₂	1,10-phenanthroline	THF	Trace	Trace	-
2	[Ir(COD)(μ-OMe)] ₂	3,4,7,8-tetramethyl-1,10-phenanthroline	CyH	~10	~2	~5:1
3	(MesH)Ir(Bpin) ₃	3,4,7,8-tetramethyl-1,10-phenanthroline	CyH	~12	~3	~4:1

Reaction Conditions: 1.5 mol % Ir precursor, 3.0 mol % ligand, B₂pin₂ (0.2 mmol), methane (2068 kPa), cyclohexane (CyH) or tetrahydrofuran (THF) (3 mL), 120 °C, 16 h.

Table 2: Optimization of Methane Borylation with a Phosphine Ligand (dmpe)[[1](#)]

Entry	Catalyst Loading (mol %)	Temperature (°C)	Time (h)	Total Yield (CH ₃ Bpin + CH ₂ (Bpin) ₂) (%)	Turnover Number (TON)	Ratio (CH ₃ Bpin: CH ₂ (Bpin) ₂)
1	0.5	150	16	52	104	3:1
2	1.0	150	16	45	45	4:1
3	2.5	150	16	38	15	9:1
4	5.0	150	16	25	5	>10:1

Reaction Conditions: [Ir(COD)(μ-Cl)]₂ precursor, dmpe (1,2-bis(dimethylphosphino)ethane) ligand (dmpe:Ir = 2:1), B₂pin₂ (0.2 mmol), methane (3447 kPa), cyclohexane (3 mL).

Experimental Protocols

The following are detailed protocols for the catalytic borylation of methane in a high-pressure reactor.

Protocol 1: Methane Borylation with a Phenanthroline-Based Ligand System

Materials:

- [Ir(COD)(μ-OMe)]₂ (Iridium precursor)
- 3,4,7,8-tetramethyl-1,10-phenanthroline (Ligand)
- Bis(pinacolato)diboron (B₂pin₂)
- Anhydrous cyclohexane (CyH)
- Methane (high purity)
- High-pressure reactor equipped with a magnetic stir bar and gas inlet/outlet valves

- Schlenk line and inert atmosphere glovebox

Procedure:

- **Reactor Preparation:** In an inert atmosphere glovebox, add the iridium precursor (e.g., $[\text{Ir}(\text{COD})(\mu\text{-OMe})]_2$, 0.003 mmol, 1.5 mol %) and the ligand (e.g., 3,4,7,8-tetramethyl-1,10-phenanthroline, 0.006 mmol, 3.0 mol %) to a glass liner containing a magnetic stir bar.
- **Reagent Addition:** To the same glass liner, add bis(pinacolato)diboron (B_2pin_2 , 0.2 mmol, 1.0 equiv).
- **Solvent Addition:** Add anhydrous cyclohexane (3 mL) to the glass liner.
- **Reactor Assembly:** Place the glass liner inside the high-pressure reactor body. Seal the reactor according to the manufacturer's instructions.
- **Pressurization:** Remove the reactor from the glovebox and connect it to a methane gas line. Purge the reactor with methane gas several times to remove any residual air. Pressurize the reactor to the desired pressure (e.g., 2068 kPa).
- **Reaction:** Place the reactor in a heating block and heat to the desired temperature (e.g., 120 °C). Stir the reaction mixture for the specified time (e.g., 16 hours).
- **Cooling and Depressurization:** After the reaction is complete, cool the reactor to room temperature. Slowly vent the methane gas in a well-ventilated fume hood.
- **Work-up and Analysis:** Open the reactor and add an internal standard (e.g., mesitylene) to the reaction mixture. Analyze the products by gas chromatography-mass spectrometry (GC-MS) to determine the yields of monoborylated and diborylated methane.

Protocol 2: Optimized Methane Borylation with a Phosphine Ligand System

Materials:

- $[\text{Ir}(\text{COD})(\mu\text{-Cl})]_2$ (Iridium precursor)

- 1,2-bis(dimethylphosphino)ethane (dmpe) (Ligand)
- Bis(pinacolato)diboron (B_2pin_2)
- Anhydrous cyclohexane (CyH)
- Methane (high purity)
- High-pressure reactor

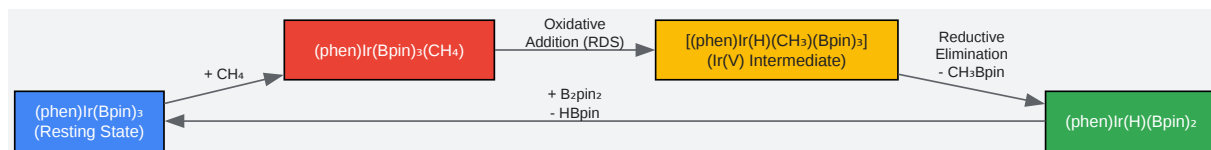
Procedure:

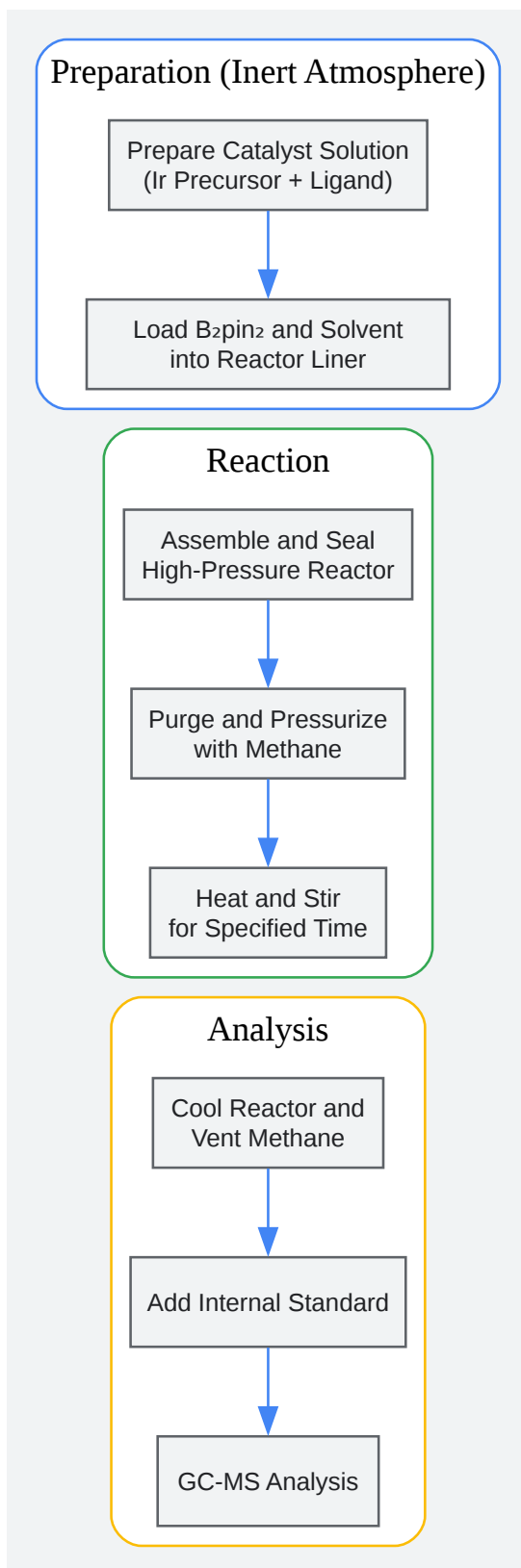
- **Catalyst Preparation:** In a glovebox, prepare a stock solution of the iridium precursor and the dmpe ligand in anhydrous cyclohexane. The molar ratio of dmpe to the dimeric iridium precursor should be 2:1.[\[1\]](#)
- **Reactor Loading:** In a glass liner, add bis(pinacolato)diboron (0.2 mmol, 1.0 equiv) and a magnetic stir bar.
- **Catalyst Addition:** Add the required volume of the catalyst stock solution to the glass liner to achieve the desired catalyst loading (e.g., 0.5 mol % of the iridium dimer).
- **Solvent Top-up:** Add additional anhydrous cyclohexane to bring the total volume to 3 mL.
- **Reactor Assembly and Reaction:** Follow steps 4-8 from Protocol 1, with the following modifications:
 - Pressurize the reactor with methane to 3447 kPa.[\[1\]](#)
 - Heat the reaction to 150 °C for 16 hours.[\[1\]](#)

Visualizations

Proposed Catalytic Cycle for Iridium-Catalyzed Methane Borylation

The following diagram illustrates the proposed catalytic cycle for the monoborylation of methane using an iridium complex with a phenanthroline (phen) ligand.[\[1\]](#)





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References

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- 2. pr.ibs.re.kr [pr.ibs.re.kr]
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